4-Bromo-5-methyloxazole: The Orthogonal Heteroaryl Building Block

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Compound of Interest

Compound Name:	*4-bromo-5-methylOxazole*
CAS No.:	*1240601-01-7*
Cat. No.:	*B580535*

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Content Type: Technical Guide / Whitepaper Audience: Medicinal Chemists, Process Chemists, and Drug Discovery Researchers Focus: Synthesis, Reactivity, and Orthogonal Functionalization Strategies

Executive Summary

4-Bromo-5-methyloxazole (CAS: 1240601-01-7) is a specialized heteroaryl halide building block that offers a unique advantage in medicinal chemistry: orthogonal reactivity. Unlike its isoxazole isomers or symmetrically substituted oxazoles, this scaffold possesses two distinct reactive sites—the electrophilic C4-bromide and the acidic C2-proton—that can be functionalized independently. This guide details the chemical profile, synthesis, and precise protocols for exploiting this duality to construct complex bioactive molecules.

Chemical Profile & Structural Logic

The Oxazole vs. Isoxazole Distinction

It is critical to distinguish **4-bromo-5-methyloxazole** from its isomer, 4-bromo-5-methylisoxazole (CAS 7064-37-1). The 1,3-oxazole core (shown below) places the oxygen and

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nitrogen at the 1 and 3 positions, creating a specific electronic environment where C2 is highly acidic (pKa ~20) and C4/C5 are susceptible to electrophilic or nucleophilic attack depending on substitution.

Property	Data
CAS Number	1240601-01-7 (Free base)
Formula	C_4H_4BrNO
MW	161.99 g/mol
Appearance	Colorless to pale yellow liquid/low-melting solid
Key Feature	C5-Methyl Block: Prevents reaction at C5, directing lithiation exclusively to C2.

Electronic Structure & Reactivity Map

The 5-methyl group is not just a spectator; it is a steric and electronic blocking group. By occupying C5, it simplifies the regioselectivity landscape:

- C2 Position (Nucleophilic Potential): The most acidic site. Deprotonation with organolithiums generates a stable nucleophile (2-lithiooxazole).
- C4 Position (Electrophilic Potential): The carbon-bromine bond is activated for metal-catalyzed cross-coupling (Suzuki, Stille, Negishi).[1]

Figure 1: Orthogonal reactivity map of **4-bromo-5-methyloxazole**. The C5-methyl group simplifies the landscape, preventing C5 attack.

Synthesis of the Building Block

While **4-bromo-5-methyloxazole** is commercially available, in-house preparation is often required for scale-up. The most robust route avoids direct bromination of 5-methyloxazole, which can be non-selective.

Recommended Route: Decarboxylative Bromination

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A reliable pathway starts from ethyl 5-methyloxazole-2-carboxylate.

- Saponification: Hydrolysis of the ester to the carboxylic acid.
- Hunsdiecker-Type Reaction: Treatment with NBS (N-bromosuccinimide) and a silver salt or simple thermal decarboxylative bromination.

Alternatively, the "Halogen Dance" strategy can be employed.[2][3][4][5] Treating 5-bromo-4-methyloxazole with a base (LDA) allows the bromine to migrate to the thermodynamically more stable 4-position, yielding **4-bromo-5-methyloxazole**. This highlights the thermodynamic preference for the bromine at C4 in this scaffold.

Functionalization Protocols

Protocol A: C4-Selective Suzuki-Miyaura Coupling

This reaction preserves the C2-H bond, allowing for later functionalization. The C4-Br bond is less reactive than typical aryl bromides due to the electron-rich nature of the oxazole ring, so electron-rich ligands are recommended.

Reagents:

- Catalyst: $Pd(dppf)Cl_2 \cdot DCM$ or $Pd(PPh_3)_4$ (5-10 mol%)
- Base: K_2CO_3 or Cs_2CO_3 (2.0 equiv)[6]
- Solvent: 1,4-Dioxane/Water (4:1) or Toluene/EtOH/Water
- Temperature: 80–100 °C

Step-by-Step:

- Charge a reaction vial with **4-bromo-5-methyloxazole** (1.0 equiv), aryl boronic acid (1.2 equiv), and base (2.0 equiv).
- Add solvent and degas with Argon for 10 minutes (Critical: Oxygen poisons the catalyst).
- Add Pd catalyst under positive Argon pressure.

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- Seal and heat to 90 °C for 4–12 hours. Monitor by LCMS.
- Workup: Dilute with EtOAc, wash with brine, dry over Na_2SO_4. Purify via silica flash chromatography (Hexane/EtOAc).

Protocol B: C2-Selective Lithiation (C-H Activation)

The C2 proton is highly acidic. Deprotonation is rapid and must be performed at low temperature to prevent ring opening (the "isocyanide route") or halogen migration.

Reagents:

- Base: n-Butyllithium (n-BuLi), 1.6 M in hexanes (1.1 equiv)
- Solvent: Anhydrous THF (Critical: Moisture < 50 ppm)
- Electrophile: Aldehydes, Ketones, Halides, or DMF.[5]
- Temperature: -78 °C strictly.

Step-by-Step:

- Dissolve **4-bromo-5-methyloxazole** (1.0 equiv) in anhydrous THF under Argon. Cool to -78 °C.
- Add n-BuLi dropwise over 10 minutes. Note: The solution may turn yellow/orange.
- Stir at -78 °C for exactly 30 minutes. Do not warm up, or the ring may cleave.
- Add the electrophile (neat or in THF) dropwise.
- Stir at -78 °C for 1 hour, then allow to warm slowly to 0 °C.
- Quench: Add saturated NH_4Cl solution. Extract with EtOAc.

Mechanism Insight: The resulting 2-lithio species is a hard nucleophile. If the electrophile is bulky, yields may decrease. The presence of the C4-Br is tolerated if the temperature is kept low; otherwise, Lithium-Halogen exchange at C4 may compete.

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Advanced Strategy: The "Halogen Dance" Risk

Researchers must be aware of the "Halogen Dance" phenomenon. If **4-bromo-5-methyloxazole** is treated with a base without an immediate electrophile quench, or if the temperature rises, the bromine atom can migrate.

However, in **4-bromo-5-methyloxazole**, the C5 position is blocked by a methyl group. This effectively "locks" the halogen at C4, preventing the typical 4-to-5 migration seen in unsubstituted oxazoles. This makes **4-bromo-5-methyloxazole** a superior building block for regioselective chemistry compared to 4-bromooxazole.

Safety & Handling

- Lachrymator: Many halo-oxazoles are mild to severe lachrymators (tear agents). Handle exclusively in a fume hood.
- Instability: Oxazole rings can hydrolyze under strong acidic conditions at high heat. Keep storage conditions dry and cool (2-8 °C).
- Exotherm: The lithiation step is exothermic; uncontrolled addition of n-BuLi can lead to runaway temperatures and ring fragmentation.

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- Compound Data (PubChem)
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